

# An In-depth Technical Guide to the Biological Function of PIP5K1C

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## Compound of Interest

Compound Name: *Pip5K1C-IN-2*

Cat. No.: *B15138266*

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Audience: Researchers, scientists, and drug development professionals.

## Executive Summary

Phosphatidylinositol-4-Phosphate 5-Kinase Type 1 Gamma (PIP5K1C), also known as PIPKIγ, is a critical lipid kinase that catalyzes the synthesis of phosphatidylinositol 4,5-bisphosphate (PtdIns(4,5)P2 or PIP2). As a central signaling molecule, PIP2 regulates a vast array of cellular processes, including signal transduction, actin cytoskeleton dynamics, vesicle trafficking, cell adhesion, and migration. Consequently, PIP5K1C has emerged as a key player in various physiological and pathological contexts, ranging from synaptic transmission and immune response to cancer progression and chronic pain. This document provides a comprehensive overview of PIP5K1C's enzymatic function, its involvement in cellular signaling pathways, its physiological roles, and its implications as a therapeutic target.

## Core Enzymatic Function

The primary function of PIP5K1C is to catalyze the phosphorylation of phosphatidylinositol 4-phosphate (PtdIns4P) at the 5'-hydroxyl position of the inositol ring, producing PtdIns(4,5)P2.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> This reaction is a principal pathway for the generation of the bulk of cellular PtdIns(4,5)P2.<sup>[3]</sup> PtdIns(4,5)P2 is a versatile lipid second messenger that can act directly by recruiting and activating proteins at the cell membrane or serve as a precursor for other critical signaling molecules, such as inositol 1,4,5-trisphosphate (IP3), diacylglycerol (DAG), and phosphatidylinositol 3,4,5-trisphosphate (PIP3).<sup>[1]</sup><sup>[4]</sup>

## Key Signaling Pathways and Cellular Roles

PIP5K1C is a nexus for numerous signaling pathways, governing fundamental cellular activities. Its localization and activity are tightly regulated, often through protein-protein interactions and post-translational modifications.

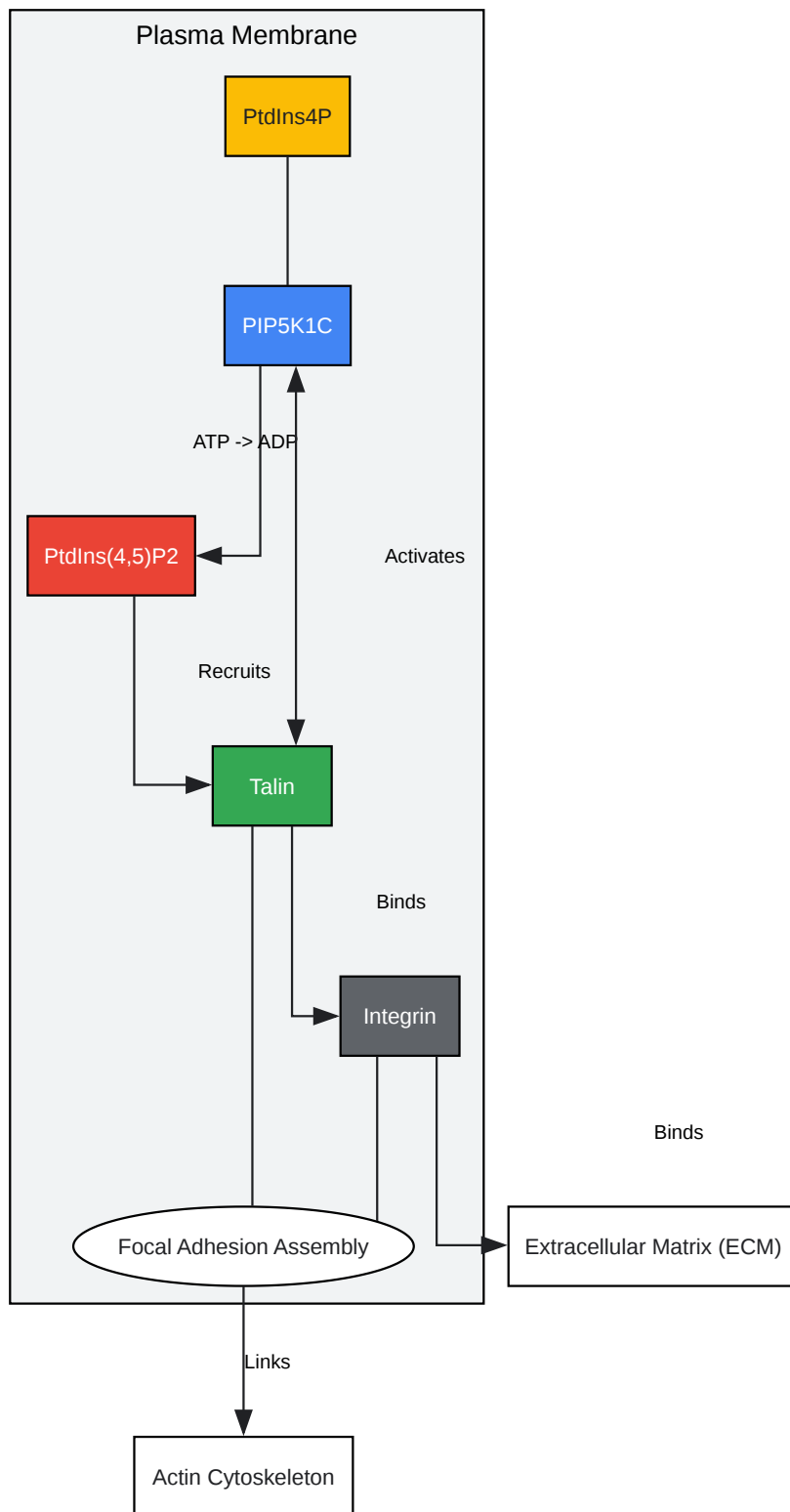
## Actin Cytoskeleton and Cell Motility

PIP5K1C is a master regulator of the actin cytoskeleton. The PtdIns(4,5)P<sub>2</sub> it produces directly interacts with a multitude of actin-binding proteins to control actin polymerization and remodeling. This function is central to cell migration, where PIP5K1C is required for the formation of the uropodium (the trailing edge of a migrating cell) and the retraction of the cell rear.<sup>[1][3][4]</sup> It also mediates RAC1-dependent reorganization of actin filaments.<sup>[1][3][4]</sup> In phagocytosis, PIP5K1C, along with its isoform PIP5K1A, orchestrates sequential actin remodeling steps, with PIP5K1C promoting particle attachment by generating a PtdIns(4,5)P<sub>2</sub> pool that facilitates controlled actin depolymerization.<sup>[1][3][4]</sup>

## Focal Adhesion Dynamics

The enzyme plays a crucial role in the dynamics of focal adhesions—large protein complexes that link the actin cytoskeleton to the extracellular matrix. PIP5K1C modulates the targeting of talins (TLN1 and TLN2) to the plasma membrane, which is a critical step for their assembly into focal adhesions.<sup>[1][4]</sup> The interaction between PIP5K1C and talin stimulates the kinase's activity and is essential for regulating the connection between talins and beta-integrins.<sup>[1][2]</sup> Phosphorylation of PIP5K1C on Tyr-649 is necessary for its targeting to focal adhesions.<sup>[2]</sup>

## PIP5K1C in Focal Adhesion Dynamics

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